

Fluphenazine Sulfoxide: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Fluphenazine sulfoxide*

CAS No.: 1674-76-6

Cat. No.: B195943

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For Researchers, Scientists, and Drug Development Professionals

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Abstract

Fluphenazine sulfoxide, a primary metabolite of the potent antipsychotic agent fluphenazine, represents a critical molecule of interest in pharmaceutical research and development. Its formation through metabolic sulfoxidation significantly alters the physicochemical and pharmacological properties of the parent drug, impacting its efficacy and safety profile. This technical guide provides a comprehensive exploration of the chemical properties of **fluphenazine sulfoxide**, including its synthesis, structural elucidation, analytical methodologies, and its role in the broader context of fluphenazine's pharmacology and toxicology. This document is intended to serve as a valuable resource for researchers, scientists, and drug development professionals engaged in the study of phenothiazine-based therapeutics and their metabolic fate.

Introduction: The Significance of Fluphenazine Sulfoxide

Fluphenazine is a high-potency typical antipsychotic medication belonging to the phenothiazine class, widely used in the management of schizophrenia and other psychotic disorders.[1] Its therapeutic action is primarily attributed to its antagonism of dopamine D2 receptors in the brain.[1] The metabolic fate of fluphenazine is a crucial determinant of its clinical profile, with sulfoxidation being a major metabolic pathway.[2][3] This process, occurring at the sulfur atom of the phenothiazine ring, leads to the formation of **fluphenazine sulfoxide**. [2]

The introduction of a sulfoxide functional group imparts a significant change in the molecule's polarity and steric configuration, which in turn profoundly influences its interaction with biological targets.[4] Understanding the chemical and pharmacological characteristics of **fluphenazine sulfoxide** is therefore paramount for a complete comprehension of fluphenazine's overall mechanism of action, its inter-individual variability in clinical response, and its potential for drug-drug interactions. This guide aims to consolidate the available technical information on **fluphenazine sulfoxide**, providing a foundational resource for its synthesis, characterization, and analysis.

Physicochemical Properties

Fluphenazine sulfoxide is a phenothiazine derivative with the chemical formula $C_{22}H_{26}F_3N_3O_2S$ and a molecular weight of 453.52 g/mol .[5] It is typically described as a white to off-white crystalline solid.[6] While moderately soluble in water, it exhibits higher solubility in organic solvents.[6]

Table 1: Physicochemical Properties of **Fluphenazine Sulfoxide**

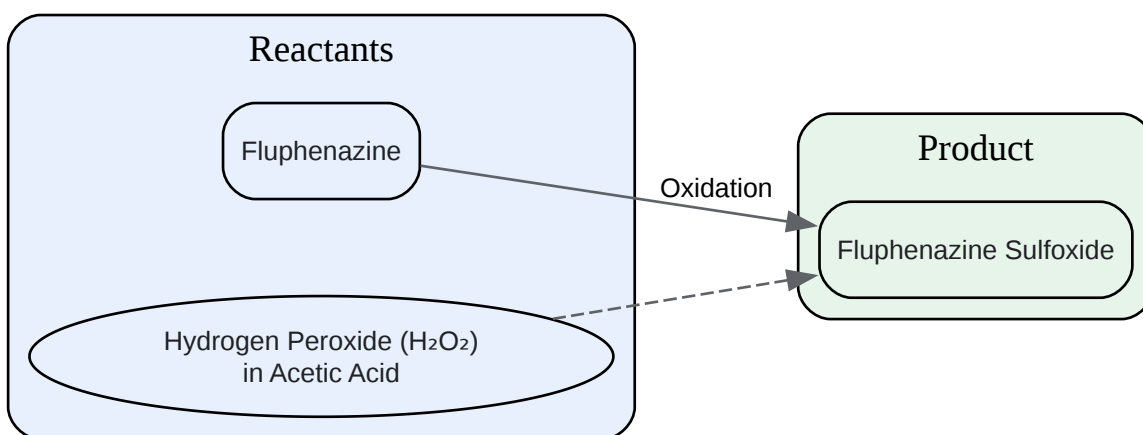
Property	Value	Source(s)
Chemical Formula	C ₂₂ H ₂₆ F ₃ N ₃ O ₂ S	[5]
Molecular Weight	453.52 g/mol	[5]
CAS Number	1674-76-6	[7]
Appearance	White to off-white crystalline solid	[6]
Solubility	Moderately soluble in water, more soluble in organic solvents	[6]
Storage Temperature	2-8°C	[4]

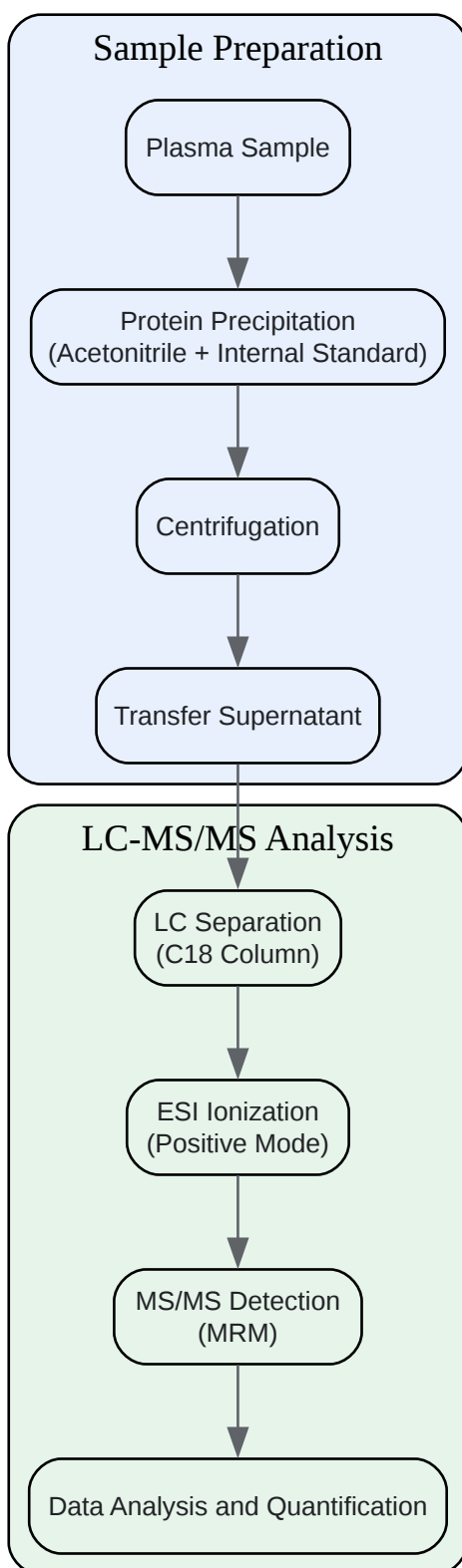
Synthesis and Purification

The primary route for the preparation of **fluphenazine sulfoxide** is through the controlled oxidation of fluphenazine. This process selectively targets the sulfur atom in the phenothiazine ring.

Synthetic Pathway: Oxidation of Fluphenazine

The most commonly employed method for the synthesis of **fluphenazine sulfoxide** involves the use of a mild oxidizing agent, such as hydrogen peroxide, in an acidic medium. The reaction proceeds as follows:





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